Application Notes and Protocols for PF-00356231 Solutions

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Compound of Interest

Compound Name:	*PF-00356231*
CAS No.:	*766536-21-4*
Cat. No.:	*B1584456*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-00356231 is a potent and selective, non-peptidic, non-zinc chelating inhibitor of matrix metalloproteinase-12 (MMP-12). It also exhibits inhibitory activity against other matrix metalloproteinases (MMPs) including MMP-13, MMP-8, MMP-9, and MMP-3. Given its role in modulating extracellular matrix remodeling, **PF-00356231** is a valuable tool in preclinical research for various pathological conditions, including inflammatory diseases and cancer. Proper handling and storage of **PF-00356231** solutions are critical to ensure experimental reproducibility and the integrity of research findings. These application notes provide detailed protocols for the preparation, storage, and assessment of the long-term stability of **PF-00356231** solutions.

Physicochemical Properties

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Property	Value
Chemical Formula	C25H20N2O3S
Molecular Weight	428.5 g/mol
IUPAC Name	(3R)-3-phenyl-3-[[4-(4-pyridin-4-ylphenyl)thiophene-2-carbonyl]amino]propanoic acid
Solubility	Moderately soluble in DMSO

Long-Term Storage and Stability of **PF-00356231** Solutions

While specific long-term stability data for **PF-00356231** solutions is not extensively published, general best practices for small molecule inhibitors suggest that stability is dependent on the solvent, storage temperature, and exposure to light. It is imperative for researchers to perform their own stability studies for their specific experimental conditions.

General Recommendations for Storage

For optimal stability, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, the following guidelines, based on common practices for small molecule inhibitors, should be followed.

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Solvent	Storage Temperature	Recommended Duration	Notes
DMSO	-20°C	Up to 1 month (short-term)	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light.
DMSO	-80°C	Up to 6 months (long-term)	Aliquot into single-use vials. Protect from light.
Aqueous Buffers	4°C	Up to 24 hours	Prepare fresh daily. Solubility in aqueous solutions may be limited.
Aqueous Buffers	-20°C / -80°C	Not Recommended	Risk of precipitation upon freezing and thawing.

Note: The stability of **PF-00356231** in aqueous solutions, especially those containing other components like proteins or salts, is likely to be significantly lower than in DMSO. It is strongly advised to prepare aqueous dilutions from a DMSO stock immediately before use.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
  - **PF-00356231** powder
  - Anhydrous, sterile-filtered dimethyl sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials with secure caps
  - Calibrated analytical balance and weighing paper

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- Vortex mixer

- Procedure:

1. Equilibrate the **PF-00356231** powder to room temperature before opening the vial to prevent condensation.

2. Weigh the desired amount of **PF-00356231** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.285 mg of **PF-00356231**.

3. Transfer the weighed powder to a sterile microcentrifuge tube.

4. Add the calculated volume of anhydrous DMSO to the tube. For 4.285 mg of **PF-00356231**, add 1 mL of DMSO.

5. Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution.

6. Aliquot the stock solution into single-use, light-protected vials to minimize freeze-thaw cycles.

7. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Proposed Study for Long-Term Stability Assessment

This protocol outlines a method to determine the long-term stability of **PF-00356231** in a DMSO stock solution.

- Materials:

  - 10 mM **PF-00356231** stock solution in DMSO (prepared as in Protocol 1)

  - High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)

  - HPLC-grade solvents (e.g., acetonitrile, water, formic acid)

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- UV detector
- Temperature-controlled storage units (-20°C and -80°C)

- Procedure:

1. Time Point Zero (T=0):
   - Immediately after preparing the 10 mM stock solution, take an aliquot for initial analysis.
   - Dilute the stock solution to a suitable concentration for HPLC analysis (e.g., 100 µM in mobile phase).
   - Inject the diluted sample into the HPLC system and record the chromatogram. The peak area of the parent compound at T=0 will serve as the baseline (100% stability).
2. Storage:
   - Store the remaining aliquots of the stock solution at -20°C and -80°C, protected from light.
3. Subsequent Time Points:
   - At predetermined time intervals (e.g., 1, 2, 3, and 6 months), retrieve one aliquot from each storage temperature.
   - Thaw the aliquot rapidly and prepare a sample for HPLC analysis in the same manner as for T=0.
   - Analyze the sample by HPLC and record the chromatogram.
4. Data Analysis:
   - Compare the peak area of the **PF-00356231** parent compound at each time point to the peak area at T=0.
   - Calculate the percentage of the remaining compound at each time point.

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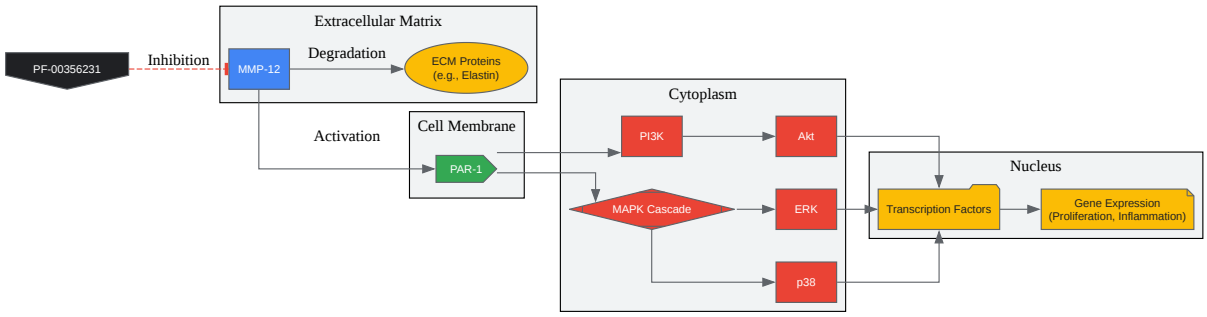
- Monitor for the appearance of any new peaks, which may indicate degradation products.

Visualizations

MMP-12 Signaling Pathway



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Caption: Signaling pathways modulated by MMP-12 activity.

Experimental Workflow for Stability Assessment

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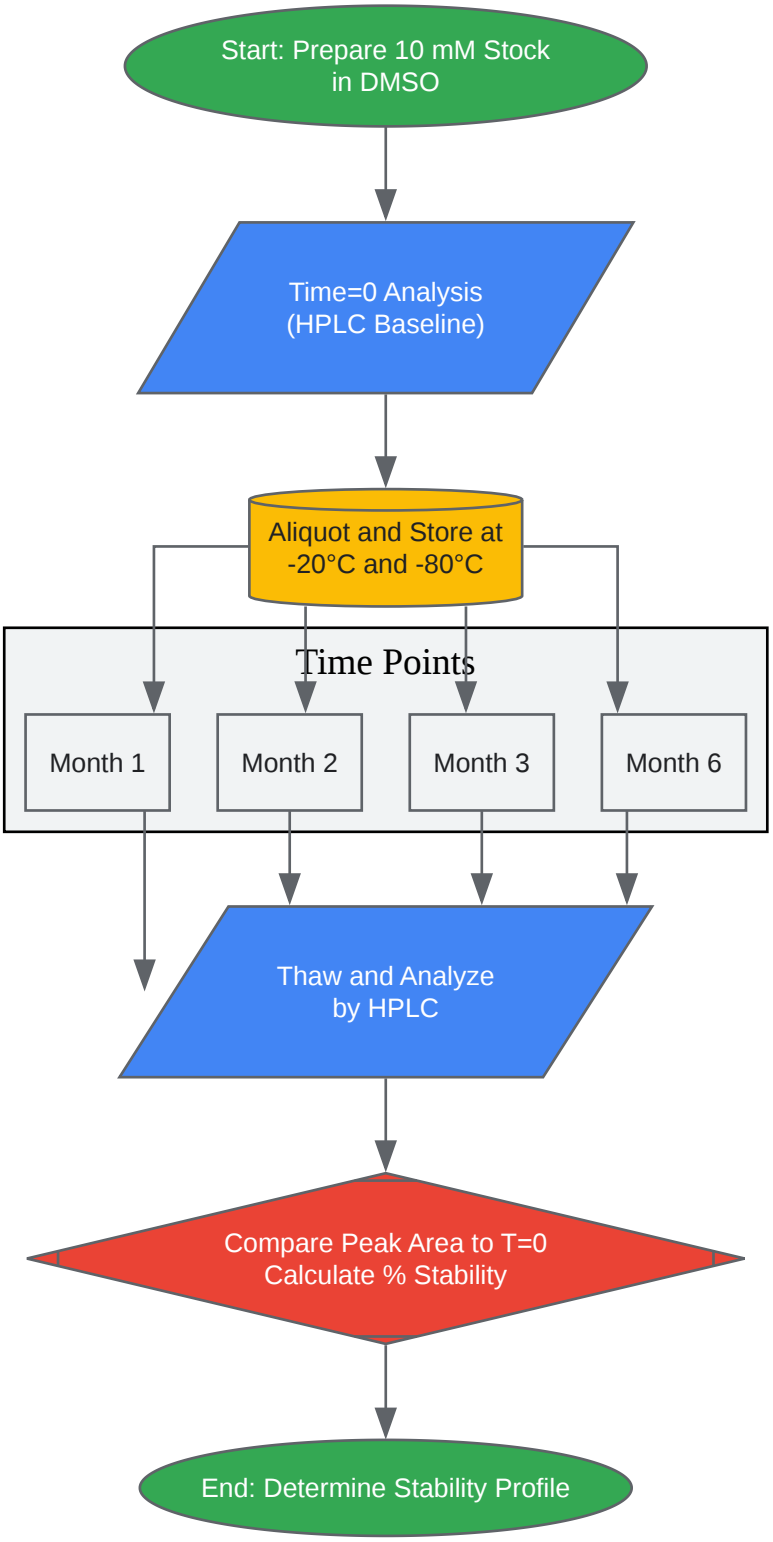

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Caption: Workflow for assessing the long-term stability of **PF-00356231**.

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Disclaimer

The information provided in these application notes is intended for guidance and is based on general knowledge of small molecule inhibitors. Researchers are strongly encouraged to perform their own validation and stability studies to ensure the integrity of their results. The stability of **PF-00356231** can be influenced by various factors, including the purity of the compound, the quality of the solvent, and the specific storage conditions.

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